

Application Notes and Protocols for Preparing EOC317 Stock Solution in DMSO

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Compound of Interest

Compound Name: EOC317

Cat. No.: B1684530

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Introduction

EOC317, also known as ACTB-1003, is a potent, orally available multi-mode kinase inhibitor with significant potential in oncological research.[1] It primarily targets key pathways involved in tumor growth, angiogenesis, and survival by inhibiting receptor tyrosine kinases such as Fibroblast Growth Factor Receptor (FGFR), Vascular Endothelial Growth Factor Receptor-2 (VEGFR-2), and Angiopoietin-1 Receptor (TIE-2).[1][2][3] Additionally, **EOC317** has been shown to inhibit Phosphatidylinositol 3-kinase (PI3K) and induce apoptosis through the RSK and p70S6K pathways.[4][5] Accurate and consistent preparation of **EOC317** stock solutions is critical for obtaining reliable and reproducible results in both in vitro and in vivo experimental settings.

Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **EOC317** for research purposes due to its high solubilizing capacity for many organic compounds.[5] However, proper handling and preparation techniques are essential to ensure the stability and efficacy of the compound, while also considering the potential effects of DMSO on experimental systems.[6][7] This document provides a detailed protocol for the preparation of a high-concentration stock solution of **EOC317** in DMSO, along with relevant technical data and diagrams to guide researchers.

Technical Data

Chemical Properties of EOC317

| Property | Value | Reference |
|-------------------|----------------------------------|-------------------------|
| Synonyms | ACTB-1003, EDP317 | [2][4] |
| Molecular Formula | C27H29F3N8O3 | [1] (Structure derived) |
| Molecular Weight | 591.53 g/mol | [5] |
| Class | Antineoplastics, Small molecules | [2] |

Solubility and Storage of EOC317

| Parameter | Specification | Reference |
|-------------------------------------|---|-----------|
| Solubility in DMSO | 55 mg/mL (92.98 mM) | [5] |
| Storage of Powder | -20°C for up to 3 years | [5] |
| Storage of Stock Solution (in DMSO) | -80°C for up to 2 years; -20°C for up to 1 year | [4] |

Experimental Protocol: Preparation of a 50 mM EOC317 Stock Solution in DMSO

This protocol describes the preparation of a 50 mM stock solution of **EOC317** in 100% sterile DMSO. This concentration is typically suitable for subsequent serial dilutions to achieve desired final concentrations for in vitro assays.

Materials

- **EOC317** powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile, amber or foil-wrapped microcentrifuge tubes (or other light-protecting vials)
- Analytical balance
- Spatula

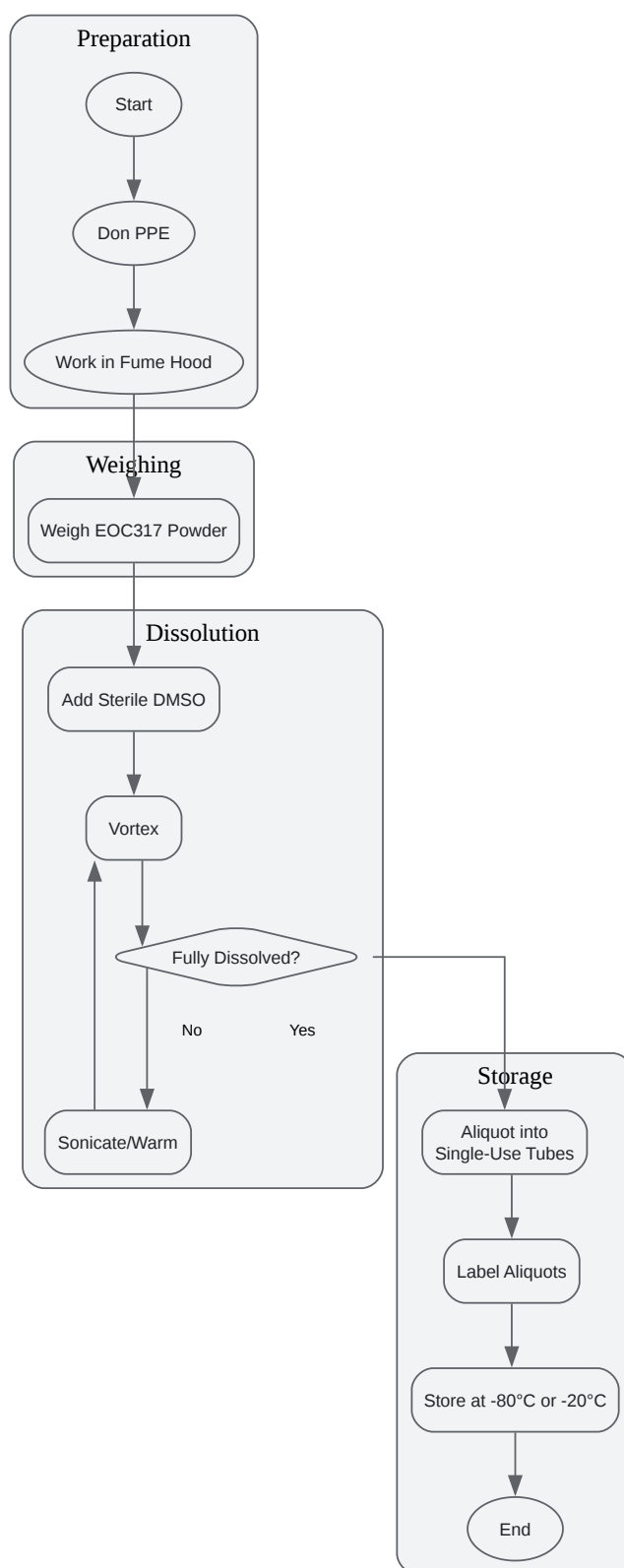
- Vortex mixer
- Water bath sonicator
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Procedure

- Preparation and Safety Precautions:
 - Don personal protective equipment (PPE). **EOC317** is a potent kinase inhibitor and should be handled with care.
 - Perform all weighing and solution preparation steps in a chemical fume hood to avoid inhalation of the powder.
 - Ensure all materials and equipment are clean and sterile to prevent contamination of the stock solution.
- Weighing **EOC317** Powder:
 - Tare a sterile microcentrifuge tube on the analytical balance.
 - Carefully weigh the desired amount of **EOC317** powder into the tube. For example, to prepare 1 mL of a 50 mM stock solution, weigh out 29.58 mg of **EOC317**.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{moles}$
 - $0.001 \text{ L} \times 0.050 \text{ mol/L} = 0.00005 \text{ mol}$
 - $\text{moles} \times \text{Molecular Weight (g/mol)} = \text{mass (g)}$
 - $0.00005 \text{ mol} \times 591.53 \text{ g/mol} = 0.02958 \text{ g} = 29.58 \text{ mg}$
- Dissolving **EOC317** in DMSO:

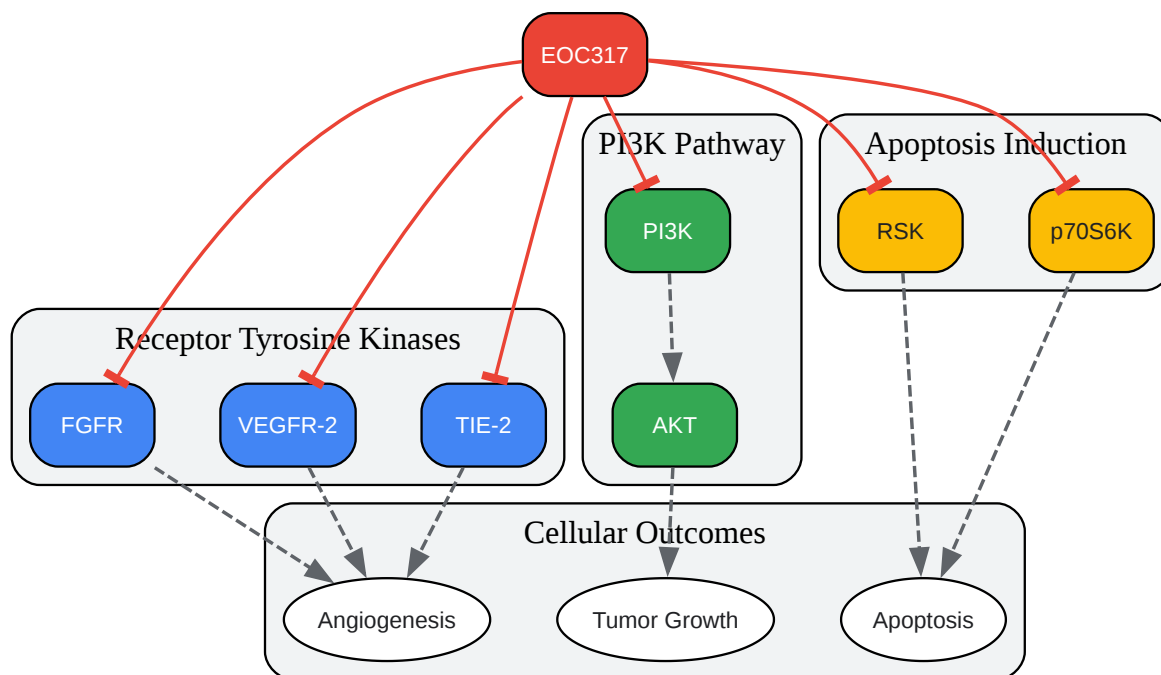
- Add the calculated volume of sterile DMSO to the microcentrifuge tube containing the **EOC317** powder. For the example above, add 1 mL of DMSO.
- Tightly cap the tube.
- Solubilization:
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution in a water bath for 10-15 minutes.^[5] Gentle warming to 37°C may also aid in dissolution, but avoid excessive heat.^[8]
 - Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- Aliquoting and Storage:
 - Once the **EOC317** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, light-protecting microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Clearly label each aliquot with the compound name (**EOC317**), concentration (50 mM in DMSO), and the date of preparation.
 - Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).^[4]

Diagrams



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Caption: Workflow for preparing **EOC317** stock solution in DMSO.



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